

Atreleuton-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Atreleuton-d4*

Cat. No.: *B12362281*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Atreleuton-d4**, a deuterated analog of the 5-lipoxygenase inhibitor Atreleuton. This document details its chemical properties, mechanism of action, and relevant experimental protocols, designed to support research and development efforts in inflammation and related therapeutic areas.

Core Compound Data

Quantitative data for **Atreleuton-d4** and its parent compound, Atreleuton, are summarized below for easy reference and comparison.

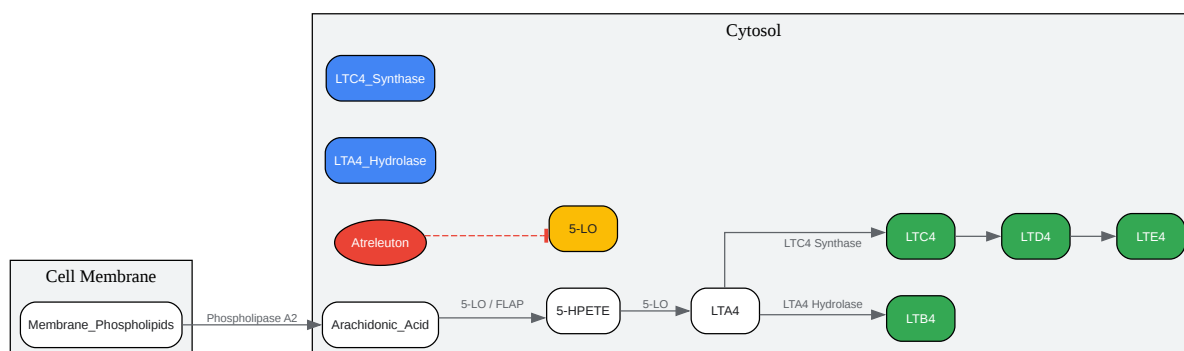
Property	Atreleuton-d4	Atreleuton
Molecular Formula	C ₁₆ H ₁₁ D ₄ FN ₂ O ₂ S	C ₁₆ H ₁₅ FN ₂ O ₂ S[1]
Molecular Weight	322.39 g/mol [2]	318.37 g/mol [3]
CAS Number	154355-76-7 (unlabelled)[2]	154355-76-7[1][3]
Synonyms	-	A-85761, ABT-761, VIA-2291[1][3]

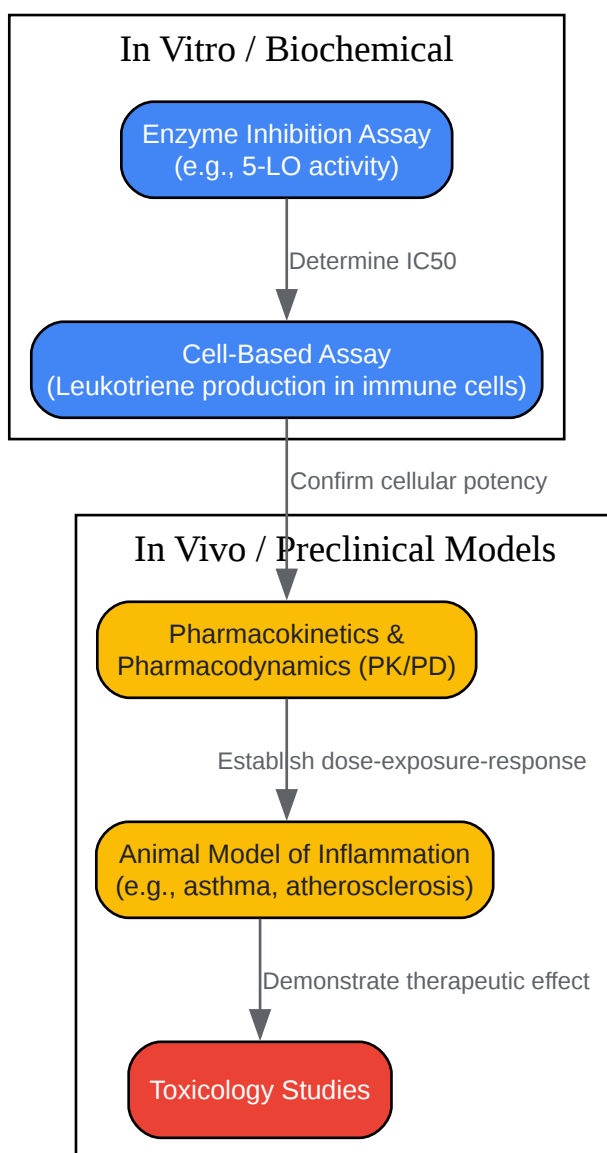
Mechanism of Action: Inhibition of the 5-Lipoxygenase Pathway

Atreleuton is a selective and reversible inhibitor of 5-lipoxygenase (5-LO), a key enzyme in the biosynthesis of leukotrienes[3]. Leukotrienes are potent pro-inflammatory lipid mediators derived from arachidonic acid[4]. The 5-LO pathway is activated in various immune cells, including mast cells, eosinophils, neutrophils, monocytes, and basophils, in response to inflammatory stimuli[4].

The signaling cascade begins with the release of arachidonic acid from the cell membrane by phospholipase A₂. The 5-lipoxygenase-activating protein (FLAP) then presents arachidonic acid to 5-LO[4]. 5-LO catalyzes the conversion of arachidonic acid into 5-hydroperoxyeicosatetraenoic acid (5-HPETE), which is subsequently converted to the unstable epoxide, leukotriene A₄ (LTA₄)[4]. LTA₄ serves as a substrate for two downstream enzymes: LTA₄ hydrolase, which produces leukotriene B₄ (LTB₄), and LTC₄ synthase, which generates the cysteinyl leukotriene, LTC₄[4]. LTC₄ is then sequentially metabolized to LTD₄ and LTE₄[4].

Atreleuton exerts its anti-inflammatory effects by directly inhibiting 5-LO, thereby blocking the production of all leukotrienes, including both LTB₄ and the cysteinyl leukotrienes[3].





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